What is 2,4,6-Trichlorophenol-13C6?

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Compound of Interest

Compound Name:	*2,4,6-Trichlorophenol-13C6*
CAS No.:	*208461-28-3*
Cat. No.:	*B589061*

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Topic: **2,4,6-Trichlorophenol-13C6**: The Gold Standard for Trace Quantitation Content Type: Technical Whitepaper / Application Guide Role: Senior Application Scientist

Executive Summary

2,4,6-Trichlorophenol-13C6 (CAS: 208461-28-3) is the stable isotope-labeled analog of the fungicide and industrial pollutant 2,4,6-Trichlorophenol (2,4,6-TCP).[1] In this derivative, all six carbon atoms of the benzene ring are substituted with Carbon-13 (

), resulting in a mass increase of +6 Daltons relative to the native compound.

For researchers in environmental toxicology and pharmaceutical impurity profiling, this compound represents the "Gold Standard" for Isotope Dilution Mass Spectrometry (IDMS). Unlike deuterated analogs (

or

), which are prone to hydrogen-deuterium exchange (HDX) on the phenolic hydroxyl group and chromatographic isotope effects, the

-backbone offers absolute metabolic stability and perfect chromatographic co-elution. This

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guide details the physicochemical properties, analytical advantages, and a validated workflow for deploying this internal standard in regulated environments.

Part 1: Chemical Identity & Physicochemical Properties[2]

Understanding the isotopic architecture is crucial for mass spectrometry method development. The

label is chemically inert, located within the aromatic ring, rendering it immune to pH-dependent exchange reactions that plague deuterated phenolic standards.

Table 1: Comparative Properties

Feature	Native 2,4,6-TCP	2,4,6-Trichlorophenol-13C6
CAS Number	88-06-2	208461-28-3
Formula		
Molecular Weight	197.45 g/mol	203.40 g/mol
Nominal Mass (M)	196 Da ( )	202 Da ( )
pKa	6.23 (Acidic)	6.23 (Identical)
LogP	3.69	3.69 (Identical)
Appearance	White to off-white needles	Off-white solid
Isotopic Purity	N/A	Typically

Synthesis Logic

The synthesis typically proceeds via the chlorination of

-Phenol. Unlike direct deuteration, which can be reversible, the construction of the

ring must occur de novo or via cyclization of labeled precursors, ensuring the label is integral to the skeleton.

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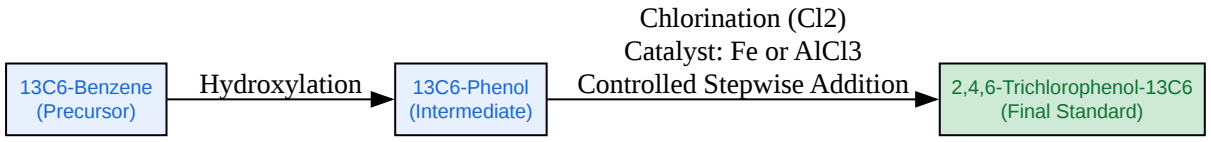


Figure 1: Synthetic Pathway Logic for 13C6-TCP

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Part 2: The Analytical Advantage (IDMS)

Why choose

over Deuterated (

/

) standards?

1. Elimination of "Scrambling" (HDX)

Phenols have an acidic proton (-OH). In protic solvents (methanol, water) or during derivatization, a deuterium label on the oxygen is instantly lost. Even ring deuteriums (ortho/para) can exchange under acidic/catalytic conditions used in extraction.

- The

  Advantage: The carbon backbone is non-exchangeable. The internal standard concentration remains constant through acid digestion, derivatization, and storage.

2. Chromatographic Co-elution

Deuterated compounds often exhibit a "Chromatographic Isotope Effect," eluting slightly earlier than the native compound in Gas Chromatography (GC) and Reverse-Phase LC.

- The Risk: If the standard elutes earlier, it may not experience the same matrix suppression (in LC-MS) or active site adsorption (in GC) as the analyte. This invalidates the primary purpose of an internal standard.

- The

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Solution:

-TCP is virtually indistinguishable from native TCP in terms of van der Waals forces and volatility. It co-elutes perfectly, ensuring that any signal suppression affects both the analyte and standard equally, allowing for mathematical correction.

Part 3: Analytical Method Development

This protocol outlines a validated workflow for quantifying 2,4,6-TCP in wastewater or biological fluids using GC-MS (SIM Mode).

Workflow Visualization

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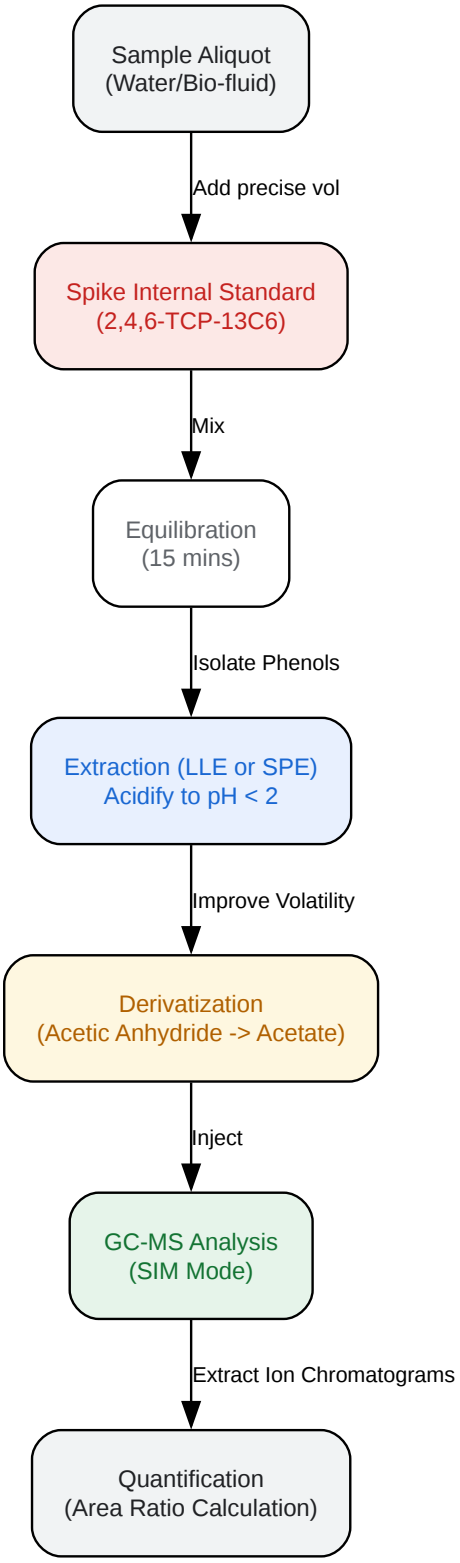


Figure 2: Isotope Dilution Mass Spectrometry (IDMS) Workflow

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Protocol: Trace Analysis by GC-MS

Objective: Quantify 2,4,6-TCP at ppb (ng/mL) levels.

1. Sample Preparation & Spiking

- Step: Transfer 100 mL of water sample (or 1 mL serum) to a glass vessel.
- Critical Action: Add 50

  L of 2,4,6-TCP-13C6 working solution (e.g., 10

  g/mL in Methanol).
- Why: Spiking before extraction corrects for recovery losses (typically 70-90% for phenols) and matrix effects.

2. Extraction (Acidic LLE)

- Adjust pH to < 2 using

  . This protonates the phenol (

  ), driving it into the organic phase.
- Extract with Dichloromethane (DCM) or Methyl tert-butyl ether (MTBE).
- Dry organic layer over anhydrous

  .

3. Derivatization (Acetylation)

While TCP can be analyzed directly, phenols often tail on GC columns. Acetylation improves peak shape.

- Reagent: Acetic anhydride (

) + Pyridine (catalyst).
- Reaction:

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- Note: The mass shift remains +6 Da (the acetyl group is unlabeled).

4. GC-MS Configuration (SIM Mode)

Operate in Selected Ion Monitoring (SIM) to maximize sensitivity.

Parameter	Setting
Column	DB-5ms or equivalent (30m x 0.25mm, 0.25µm)
Carrier Gas	Helium, 1.0 mL/min (Constant Flow)
Inlet	Splitless, 250°C
Ionization	Electron Impact (EI), 70 eV

SIM Table (Underivatized Example):

Compound	Target Ion (Quant)	Qualifier Ion 1	Qualifier Ion 2
Native 2,4,6-TCP	196 ( )	198 ( )	132 ( )
2,4,6-TCP-13C6 (IS)	202 ( )	204 ( )	138 ( )

Note on Interferences: The native compound has a naturally occurring

isotope cluster. The

ion of the native (mass 202) is very low abundance (~0.1%), but if the native concentration is extremely high (>100x the IS), it may contribute to the IS signal. Dilution is required in such cases.

Part 4: Safety & Handling

- Toxicity: 2,4,6-TCP is a probable human carcinogen (Group B2).[2] Handle the labeled standard with the same rigorous safety precautions as the native toxin.
- Storage: Store neat material at -20°C. Solutions in methanol are stable for >1 year at 4°C if sealed to prevent evaporation.
- Disposal: Chlorinated phenols must be disposed of as hazardous halogenated organic waste. High-temperature incineration is required.

References

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- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 6914: 2,4,6-Trichlorophenol.[Link]
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